

Personal protective equipment for handling 5-Bromo-7-azaindole

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Compound of Interest

Compound Name: 5-Bromo-7-azaindole

Cat. No.: B068098

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Essential Safety and Handling Guide for 5-Bromo-7-azaindole

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromo-7-azaindole** (CAS No: 183208-35-7), a key intermediate in pharmaceutical synthesis. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-7-azaindole is classified with several hazards requiring comprehensive protection. It is harmful if swallowed, causes severe skin irritation and serious eye damage, and may lead to respiratory irritation.^{[1][2][3][4][5]} The substance is also recognized as toxic to aquatic life with long-lasting effects.^[1]

Minimum Required PPE:

Protection Type	Specification	Rationale
Eye & Face Protection	Chemical safety goggles with side shields (conforming to EN166 or NIOSH standards). A face shield is recommended for larger quantities or when splashing is possible. [1] [6] [7]	To prevent contact with the eyes, which can cause serious, irreversible damage. [2] [3] [7]
Skin Protection	Nitrile rubber gloves (check breakthrough time). A lab coat is mandatory. For extensive handling, a chemical-resistant suit is advised. [1] [2] [7] [8]	To avoid skin irritation and potential absorption. [1] [3] Contaminated clothing must be removed and washed before reuse. [1] [7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required. [1] [6] [8] If ventilation is inadequate or for high-concentration exposure, a NIOSH-approved N95 dust mask or a full-face respirator with appropriate cartridges (Type P3, EN 143) must be used. [2] [6] [7]	To prevent inhalation of dust, which may cause respiratory tract irritation. [1] [2] [3]

Safe Handling and Storage Protocol

Proper handling and storage are crucial to minimize exposure risk and maintain chemical integrity.

Operational Steps:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)[\[2\]](#)
- Engineering Controls: All work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood, to minimize dust and aerosol formation.[\[2\]](#)[\[6\]](#)[\[7\]](#)

- Handling: Avoid all direct contact with the substance.^{[6][7]} Do not breathe dust.^{[1][6]} Weighing and transferring should be done carefully to prevent dust generation.
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.^{[1][3]} Do not eat, drink, or smoke in the laboratory area where the chemical is used.^{[1][3][5]}
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][3][6]} The product should be stored locked up and away from incompatible materials such as strong oxidizing agents.^{[1][3][6][7][9]}

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure. Always show the Safety Data Sheet (SDS) to attending medical personnel.^[6]

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^{[1][2][6][7]}
Skin Contact	Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. ^{[1][2][6][7]}
Inhalation	Move the exposed individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention. ^{[1][2][6][7]}
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or physician immediately. ^{[1][2][6][7]}

Spill and Disposal Management

Accidental Release Measures:

- Evacuate the area and ensure adequate ventilation.[6]
- Wear the full personal protective equipment as described in Section 1.
- Avoid generating dust.[1][6][7]
- Carefully sweep up or vacuum the spilled solid material.[1][6]
- Collect the waste in a suitable, labeled, and sealed container for disposal.[1][6]
- Do not allow the substance to enter drains or waterways.[1][6]

Waste Disposal: Disposal must be conducted in accordance with all local, regional, and national regulations.[1][3][6] The chemical waste should be handled by a licensed disposal company.[6] One approved method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[6]

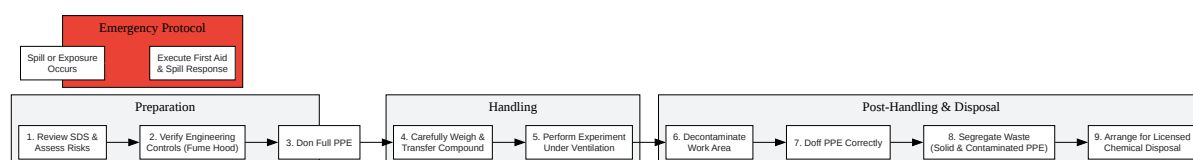
Physicochemical Data for 5-Bromo-7-azaindole

The following table summarizes key quantitative data for **5-Bromo-7-azaindole**.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ BrN ₂	[2][6][7][10]
Molecular Weight	197.03 g/mol	[1][6][7][10]
Appearance	White to yellow or light brown crystalline powder/solid	[1][6][8][11]
Melting Point	169 - 180.7 °C	[1][2][6][7][10]
Boiling Point	~357 °C (Predicted)	[1][6]
log Pow (Octanol/Water)	1.8 - 2.225	[2][3][6]
Storage Temperature	Room Temperature, in a dry place	[11][12]

Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **5-Bromo-7-azaindole** from receipt to disposal.



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Caption: Workflow for handling **5-Bromo-7-azaindole**.

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